

physical and chemical properties of Epifriedelanol acetate

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Compound of Interest

Compound Name: *Epifriedelanol acetate*

Cat. No.: *B033437*

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An In-depth Technical Guide on the Physical and Chemical Properties of **Epifriedelanol Acetate**

This technical guide provides a comprehensive overview of the physical and chemical properties of **Epifriedelanol acetate**, a naturally occurring triterpenoid. The information is intended for researchers, scientists, and drug development professionals, with a focus on data presentation, experimental protocols, and visual representations of workflows and biological activities.

Physical and Chemical Properties

Epifriedelanol acetate is a derivative of the triterpenoid Epifriedelanol.^[1] Its core physical and chemical characteristics are summarized below.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₅₄ O ₂	[2][3][4][5][6]
Molecular Weight	470.77 g/mol	[2][4][5]
CAS Number	2259-07-6	[2][3][4][5][6][7][8][9]
Appearance	White crystalline solid	[10][11]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[6][7][10]
Purity	>98% (as determined by HPLC)	[6][7]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[2]

Spectral Data

The structural elucidation of **Epifriedelanol acetate** is confirmed through various spectroscopic methods.

Spectroscopic Data	Description	Reference
^1H NMR	A predicted ^1H NMR spectrum in H_2O is available. Experimental data in CDCl_3 shows characteristic signals for an oxymethine proton and multiple methyl groups.	[11][12]
^{13}C NMR	The spectrum confirms the presence of 32 carbons, including signals for a carbonyl group (δ 171.0) and an α -methyl group (δ 21.3) indicative of the acetate moiety.	[11]
IR Spectroscopy	The IR spectrum displays absorption bands characteristic of a $\text{C}=\text{O}$ group at 1728 cm^{-1} and C-H stretching at $2963/2850\text{ cm}^{-1}$.	[11]
Mass Spectrometry	Electron Ionization Mass Spectrometry (EIMS) shows a molecular ion peak (M^+) at m/z 468.	[11]

Experimental Protocols

Isolation of Triterpenoids from Plant Material

The following is a general protocol for the isolation of triterpenoids like **Epifriedelanol acetate** from plant sources, based on common phytochemical extraction techniques.[13]

- **Maceration:** The dried and pulverized plant material (e.g., leaves, root bark) is soaked in a solvent such as ethanol at room temperature for an extended period to extract a broad range of compounds.[13]

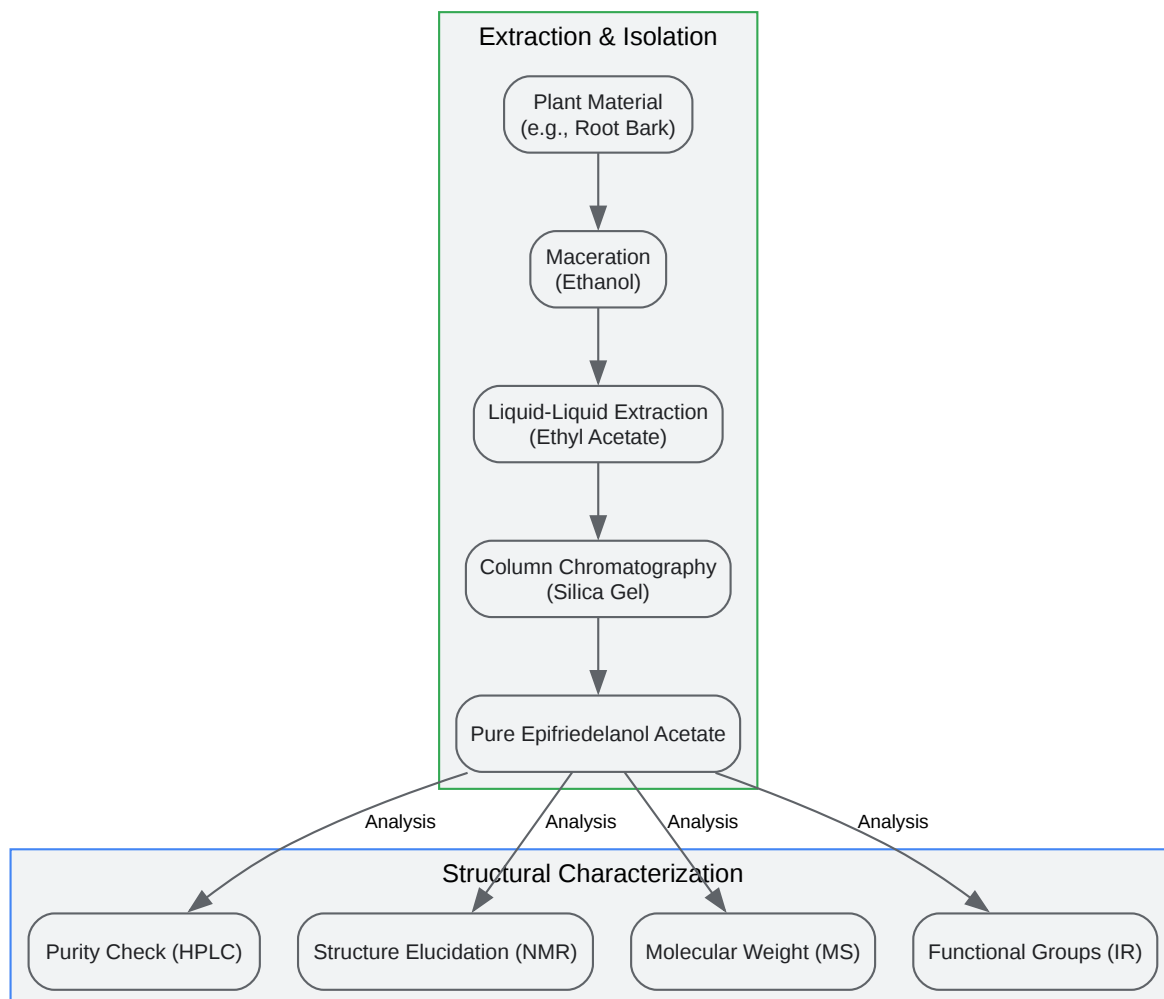
- Solvent Extraction: The initial crude extract is concentrated and then subjected to liquid-liquid extraction with a solvent like ethyl acetate to partition the compounds based on polarity.[13]
- Fractionation: The resulting ethyl acetate extract is further partitioned using a series of solvents with increasing polarity, such as hexane, dichloromethane, and diethyl ether.[13]
- Column Chromatography: The fraction containing the target compound is purified using column chromatography over silica gel. The column is eluted with a solvent gradient (e.g., a mixture of hexane and ethyl acetate) to separate the individual compounds.[11][13]
- Crystallization: The purified fractions containing **Epifriedelanol acetate** are concentrated, and the compound is crystallized to yield a pure solid.[11]

Characterization Methods

- High-Performance Liquid Chromatography (HPLC): The purity of the isolated **Epifriedelanol acetate** is typically assessed using HPLC with Diode-Array Detection (DAD) or Evaporative Light Scattering Detection (ELSD).[8]
- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectra are recorded on a spectrometer (e.g., 500 MHz) using a deuterated solvent like CDCl_3 to elucidate the chemical structure.[11]
- Mass Spectrometry (MS): EIMS or other mass spectrometry techniques are used to determine the molecular weight and fragmentation pattern of the compound.[11]

Mandatory Visualizations

Experimental Workflow

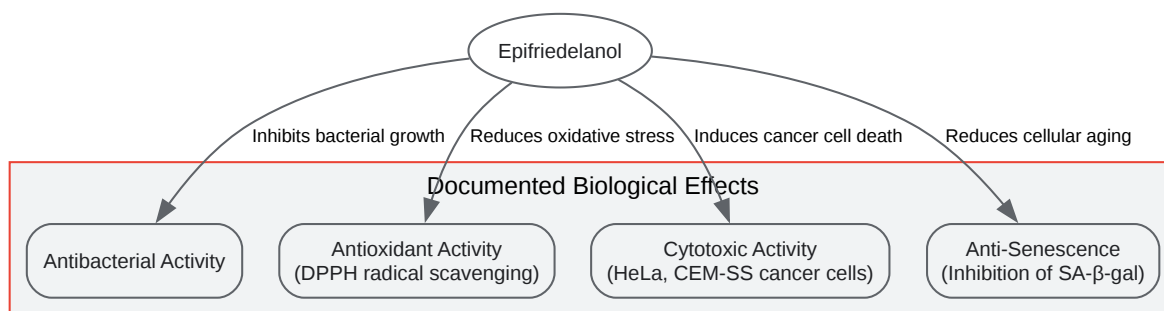


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Caption: Workflow for the isolation and characterization of **Epifriedelanol acetate**.

Biological Activities

The parent compound, Epifriedelanol, has demonstrated a range of biological activities. While the specific pathways for the acetate form are under investigation, the following diagram illustrates the known effects of the core molecule, which are likely to be similar.



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Caption: Overview of the biological activities of Epifriedelanol.

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